

An In-depth Technical Guide on Ammonium Picrate: Molecular Formula and Structure

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Compound of Interest

Compound Name: Ammonium picrate

CAS No.: 131-74-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular formula, structure, and key properties of **ammonium picrate**. The information is curated for professionals in research, science, and drug development, with a focus on delivering precise data and established experimental methodologies.

Introduction

Ammonium picrate, also known as Dunnite or Explosive D, is an energetic material that has been utilized in various applications, including explosives, fireworks, and rocket propellants.[1][2][3] It is a salt formed from the reaction of picric acid with ammonia.[4] Understanding its molecular structure and physicochemical properties is crucial for its safe handling, application, and the development of new energetic materials.

Molecular Formula and Structure

The molecular formula of **ammonium picrate** is $C_6H_6N_4O_7$. [1][5][6] It is an ammonium salt of 2,4,6-trinitrophenol (picric acid).[3] The structure consists of an ammonium cation (NH_4^+) and a

picrate anion ($\text{C}_6\text{H}_2(\text{NO}_2)_3\text{O}^-$). The ionic nature of the compound, with electrostatic interactions and hydrogen bonding between the cation and anion, contributes to its stability.[7]

The picrate anion has a phenolic oxygen and three nitro groups attached to a benzene ring at the 2, 4, and 6 positions. Due to steric hindrance, the ortho-nitro groups are twisted relative to the plane of the benzene ring, while the para-nitro group is nearly coplanar.[7]

Ionic structure of **Ammonium Picrate**.

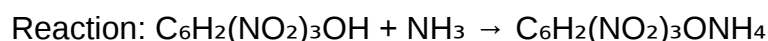
Physicochemical Properties

A summary of the key quantitative data for **ammonium picrate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	$\text{C}_6\text{H}_6\text{N}_4\text{O}_7$	[1][5][6]
Molecular Weight	246.13 g/mol	[3][7]
Appearance	Bright yellow scales or orthorhombic crystals	[1][3]
Density	1.72 g/cm ³	[3][8]
Melting Point	Decomposes at 277-282 °C	[8]
Autoignition Temperature	423 °C	[8]
Solubility in Water	1.1 g/100 mL at 20°C	[3][8]
Solubility in Alcohol	Slightly soluble	[3][7]
Explosion Velocity	7,150 m/s	[5]

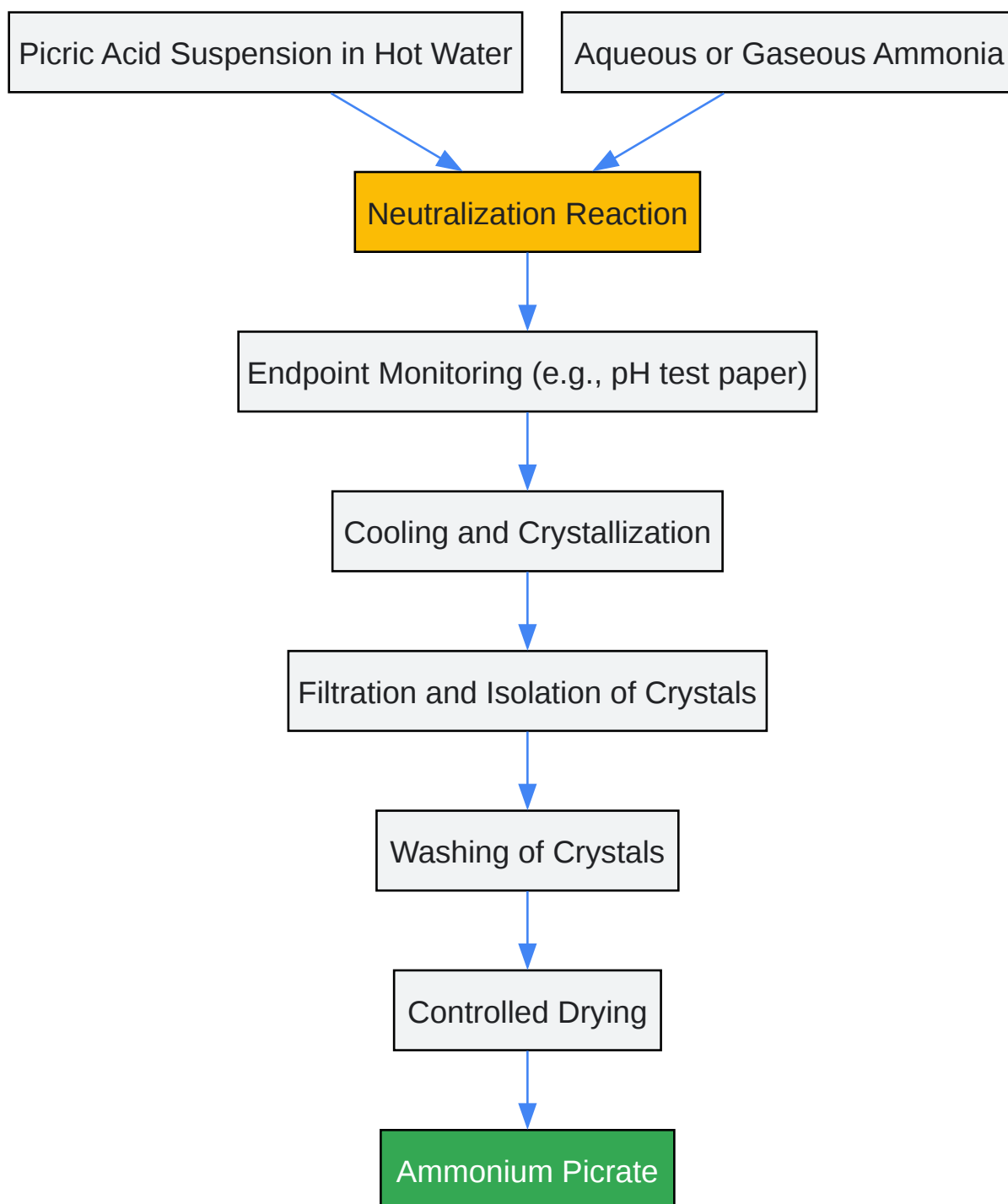
Experimental Protocols

The primary method for synthesizing **ammonium picrate** is through the neutralization of picric acid with ammonia.[7][9]



Detailed Methodology:

- Preparation of Reactants: A suspension of picric acid is prepared in hot water.^[1] Gaseous ammonia or an aqueous solution of ammonium hydroxide is used as the neutralizing agent.^{[1][9]}
- Neutralization: The ammonia source is added to the picric acid suspension under controlled temperature conditions. The reaction is an acid-base neutralization, which is exothermic.
- Endpoint Determination: The completion of the neutralization reaction is critical for product purity. Modern methods may employ test papers to monitor the pH of the solution. The reaction is considered complete when the solution remains neutral for a specified period, such as ten minutes of boiling with steam after the ammonia supply has been stopped.^[7]
- Crystallization and Isolation: Upon cooling the reaction mixture, **ammonium picrate** precipitates out of the solution as fine yellow needles.^[9]
- Washing and Drying: The resulting crystals are washed to remove any unreacted starting materials and impurities. The product is then dried. It is important to note that dry **ammonium picrate** is a high explosive and sensitive to shock and friction.^{[8][10]} For safety, it is often handled and stored wetted with at least 10% water.^[1]



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Synthesis workflow for **Ammonium Picrate**.

The crystal structure of **ammonium picrate** has been determined using single-crystal X-ray diffraction.[3][7]

Methodology:

- **Crystal Growth:** Single crystals of **ammonium picrate** suitable for X-ray diffraction are grown, typically from an aqueous solution.
- **Data Collection:** A selected crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is used to determine the electron density map of the crystal, which allows for the elucidation of the atomic positions. The structural model is then refined to best fit the experimental data.

Studies have shown that **ammonium picrate** crystallizes in the orthorhombic crystal system with the space group Ibca.[7] These analyses provide precise bond lengths, bond angles, and details about the intermolecular interactions, such as hydrogen bonding between the ammonium and picrate ions, which are crucial for understanding the compound's properties.[7]

Safety and Handling

Ammonium picrate is a hazardous substance and must be handled with extreme care. When dry, it is a high explosive that can be initiated by heat, shock, or friction.[2][10] It is also flammable and produces toxic oxides of nitrogen upon combustion or decomposition.[1] Skin contact should be avoided as it can cause irritation and may be absorbed through the skin.[1] [2] It is recommended to handle **ammonium picrate** when wetted with at least 10% water to reduce its sensitivity.[1]

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